

Application Notes & Protocols: Pharmacokinetic Analysis of BI-2493 in Mice

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Compound of Interest

Compound Name: BI-2493

Cat. No.: B12381246

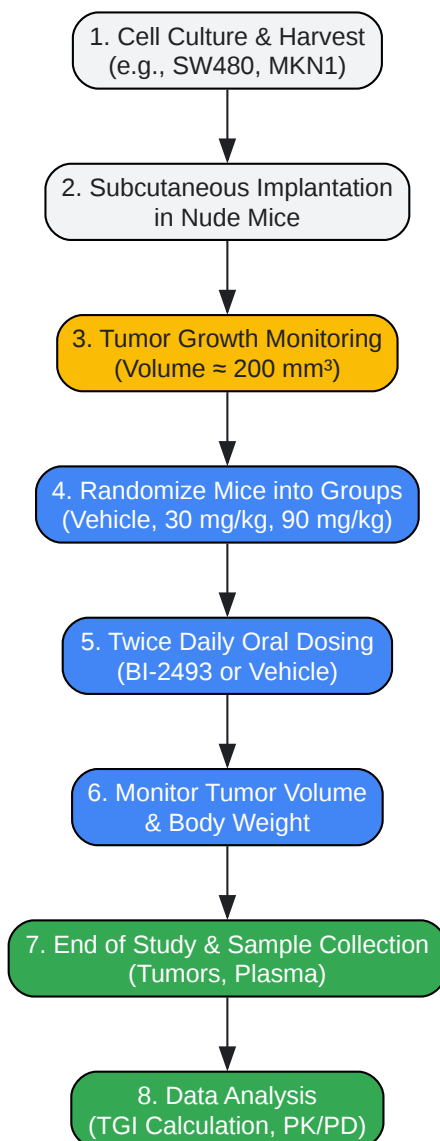
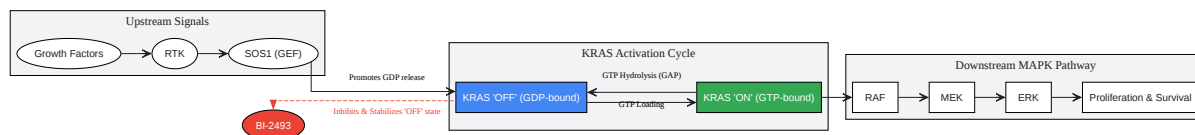
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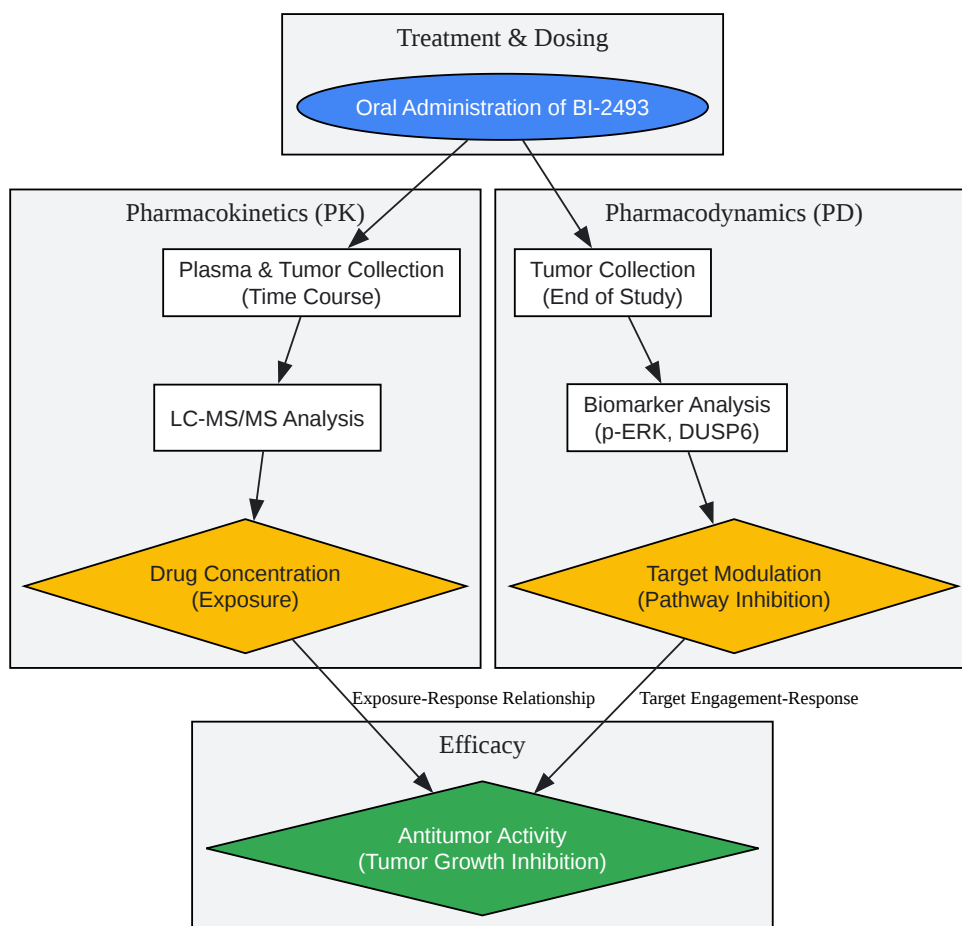
Audience: Researchers, scientists, and drug development professionals.

Introduction: **BI-2493** is a potent, orally bioavailable, non-covalent pan-KRAS inhibitor.[1][2][3][4] It selectively targets the inactive, GDP-bound "OFF" state of KRAS, demonstrating broad activity against various KRAS mutant alleles and in tumor models with KRAS wild-type (WT) amplification.[3][5][6] Unlike pan-RAS inhibitors, **BI-2493** is selective for KRAS over HRAS and NRAS, which may offer a better toxicity profile.[1][3] Preclinical studies in mouse xenograft models have shown that **BI-2493** induces dose-dependent tumor growth inhibition and demonstrates a favorable pharmacokinetic profile.[2][7][8] These notes provide an overview of the pharmacokinetic properties of **BI-2493** in mice and detailed protocols for conducting related in vivo studies.

Mechanism of Action & Signaling Pathway

BI-2493 functions by binding to the inactive state of KRAS, preventing it from being activated by upstream signals. This inhibition blocks the downstream MAPK signaling cascade (RAF-MEK-ERK), which is crucial for cell proliferation and survival in KRAS-driven cancers.[9] The antitumor activity of **BI-2493** correlates with the modulation of this pathway.[10]





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